

Unveiling Methyl 11-oxo-9-undecenoate: From Natural Occurrence to Synthetic Pathways

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Compound of Interest

Compound Name: Methyl 11-oxo-9-undecenoate

Cat. No.: B15466917

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Application Notes & Protocols for Researchers

While direct field trials utilizing **Methyl 11-oxo-9-undecenoate** as a lure are not documented in publicly available literature, this compound has been identified as a volatile organic compound in various biological sources and can be synthesized through specific chemical reactions. These application notes provide a comprehensive overview of the current scientific context of **Methyl 11-oxo-9-undecenoate**, detailing its known occurrences, analytical identification protocols, and synthetic methodologies. This information is intended to serve as a foundational resource for researchers and scientists interested in exploring the potential applications of this molecule, including its prospects in chemical ecology and drug development.

Natural Occurrence and Identification

Methyl 11-oxo-9-undecenoate has been detected as a constituent in a diverse range of natural sources, from medicinal plants to microorganisms and animal tissues. Its identification has been consistently achieved through Gas Chromatography-Mass Spectrometry (GC-MS).

Table 1: Documented Natural Sources of **Methyl 11-oxo-9-undecenoate**

Source Organism/Material	Sample Type	Relative Abundance (%)	Reference
Cochlospermum species	Ethanollic Extract	0.09	[1][2]
Streptomyces sp. VITGV100	Crude Extract	2.60	[3]
Polystichum setiferum	Alcoholic Extract	0.98	[4]
Chilled Tan Mutton Meat	Volatile Compounds	4.15 ± 0.07 (Day 0)	[5]
Archidium ohioense	Hexane Fraction	-	
Pomegranate Seed Oil	Volatile Compounds	Present	

Note: Relative abundance can vary based on the extraction method, sample preparation, and specific conditions of the analysis.

Experimental Protocols

Protocol 1: Isolation and Identification of Methyl 11-oxo-9-undecenoate from Biological Samples via GC-MS

This protocol provides a generalized workflow for the extraction and identification of **Methyl 11-oxo-9-undecenoate** from biological matrices, based on methodologies reported in the literature.

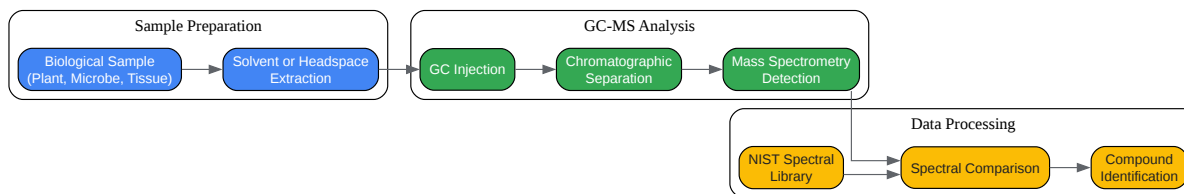
1. Sample Preparation and Extraction:

- Plant Material: Collect fresh plant material (e.g., leaves, stems). Surface sterilize the samples by sequential immersion in 70% ethanol, 90% ethanol, and a sodium hypochlorite solution, followed by rinsing with sterile distilled water[3]. Homogenize the sterilized plant material and perform an ethanolic or hexane extraction.

- Microbial Cultures: Grow the microbial strain (e.g., *Streptomyces* sp.) in a suitable broth medium. Extract the culture broth with an appropriate organic solvent like ethyl acetate.
- Animal Tissue: For volatile compound analysis from meat, utilize a pre-treatment method such as high-capacity sorptive extraction (HiSorb) to capture volatiles from the headspace of the sample at a controlled temperature[5].

2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Instrumentation: A GC-MS system equipped with a suitable capillary column (e.g., DB-5ms) is required.
- Injection: Inject the extracted sample into the GC inlet.
- GC Conditions (Example):
 - Oven Program: Start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp up to a high temperature (e.g., 260°C - 280°C) at a defined rate[4].
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan a broad mass range (e.g., m/z 40-550).
- Identification: The identification of **Methyl 11-oxo-9-undecenoate** is achieved by comparing the obtained mass spectrum with reference spectra in a spectral library, such as the National Institute of Standards and Technology (NIST) library. The fragmentation ion at m/z 213 can be attributed to the protonated ion of **Methyl 11-oxo-9-undecenoate**[6].



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GC-MS workflow for identifying natural products.

Protocol 2: Synthesis of Methyl 11-oxo-9-undecenoate via Cross-Metathesis

Methyl 11-oxo-9-undecenoate can be synthesized through the cross-metathesis of methyl oleate and cinnamaldehyde using a second-generation Hoveyda-Grubbs catalyst[7][8].

1. Reactants and Catalyst:

- Methyl Oleate (MO)
- Cinnamaldehyde (CA)
- Second-Generation Hoveyda-Grubbs Ru complex (HG2)
- Toluene (solvent)

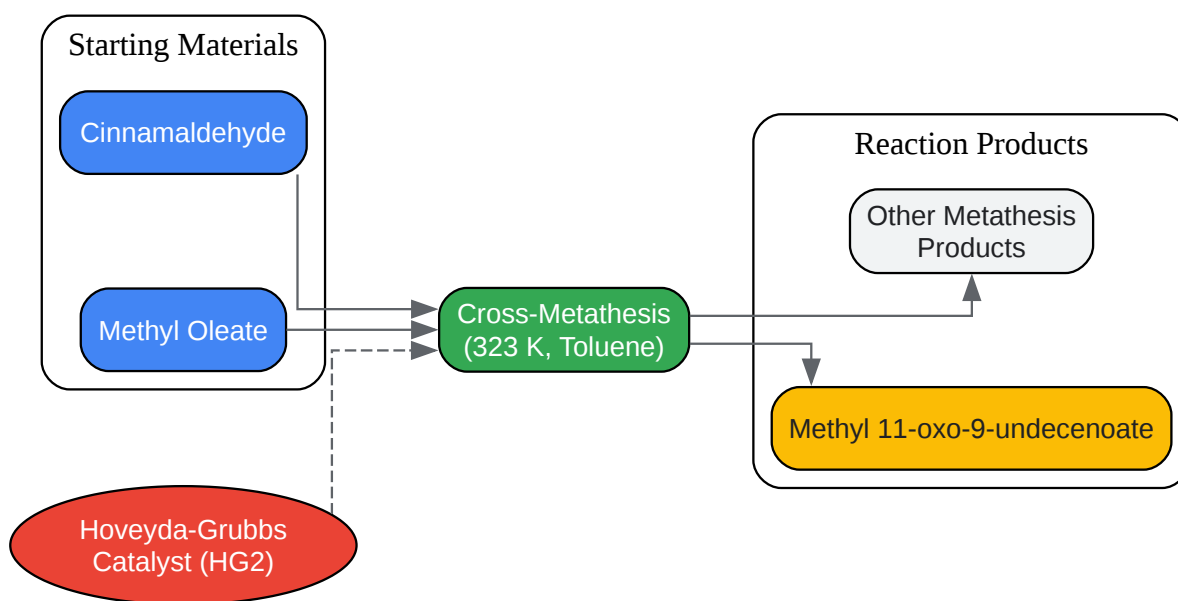
2. Reaction Conditions:

- Temperature: Conduct the reaction at 323 K[7][8].
- Molar Ratio: The reactant molar ratio of cinnamaldehyde to methyl oleate (RCA/MO) can be varied, with ratios between 1 and 20 being investigated. Higher ratios have been shown to increase the yield of cross-metathesis products[7][8].

- Reaction Environment: Perform the reaction in a batch reactor under an inert atmosphere.

3. Product Isolation and Analysis:

- Following the reaction, the product mixture can be analyzed using GC-MS to confirm the presence and yield of **Methyl 11-oxo-9-undecenoate** and other metathesis products.



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Synthesis of **Methyl 11-oxo-9-undecenoate**.

Potential Research Directions

The identification of **Methyl 11-oxo-9-undecenoate** in various natural contexts suggests potential biological activity. Future research could focus on:

- Pheromonal Activity: Although no field trials are currently reported, the volatile nature of this compound makes it a candidate for investigation as a semiochemical (e.g., a lure or repellent) for insects or other organisms.
- Antimicrobial and Pharmacological Screening: As it is produced by organisms known for bioactive compounds (e.g., *Streptomyces*), screening for antimicrobial, antifungal, or other

pharmacological activities is a logical next step.

- Plant-Biotic Interactions: Its presence in plants could indicate a role in defense mechanisms against herbivores or pathogens[9].

These protocols and application notes are intended to facilitate further research into the chemical ecology and potential applications of **Methyl 11-oxo-9-undecenoate**.

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- To cite this document: BenchChem. [Unveiling Methyl 11-oxo-9-undecenoate: From Natural Occurrence to Synthetic Pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15466917#field-trials-using-methyl-11-oxo-9-undecenoate-lures]

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